

# Application Notes and Protocols for cGAS-IN-2 in Cell Culture Experiments

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## Compound of Interest

Compound Name: cGAS-IN-2

Cat. No.: B12363450

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## Introduction

The cyclic GMP-AMP synthase (cGAS)-stimulator of interferon genes (STING) pathway is a critical component of the innate immune system, responsible for detecting cytosolic double-stranded DNA (dsDNA), a hallmark of viral infections and cellular damage. Upon activation, cGAS synthesizes the second messenger cyclic GMP-AMP (cGAMP), which in turn activates STING, leading to the production of type I interferons and other pro-inflammatory cytokines. Dysregulation of the cGAS-STING pathway is implicated in various autoimmune diseases and inflammatory disorders, making it a key target for therapeutic intervention.

**cGAS-IN-2** is a potent and specific small molecule inhibitor of human cGAS. These application notes provide detailed protocols for utilizing **cGAS-IN-2** in cell culture experiments to study the cGAS-STING signaling pathway.

## Biochemical Properties and Data Presentation

**cGAS-IN-2** (also known as compound 109) is a highly potent inhibitor of human cGAS (h-cGAS) with a reported half-maximal inhibitory concentration (IC<sub>50</sub>) in the low nanomolar range. For effective experimental design, it is crucial to understand its inhibitory activity and cytotoxic profile.

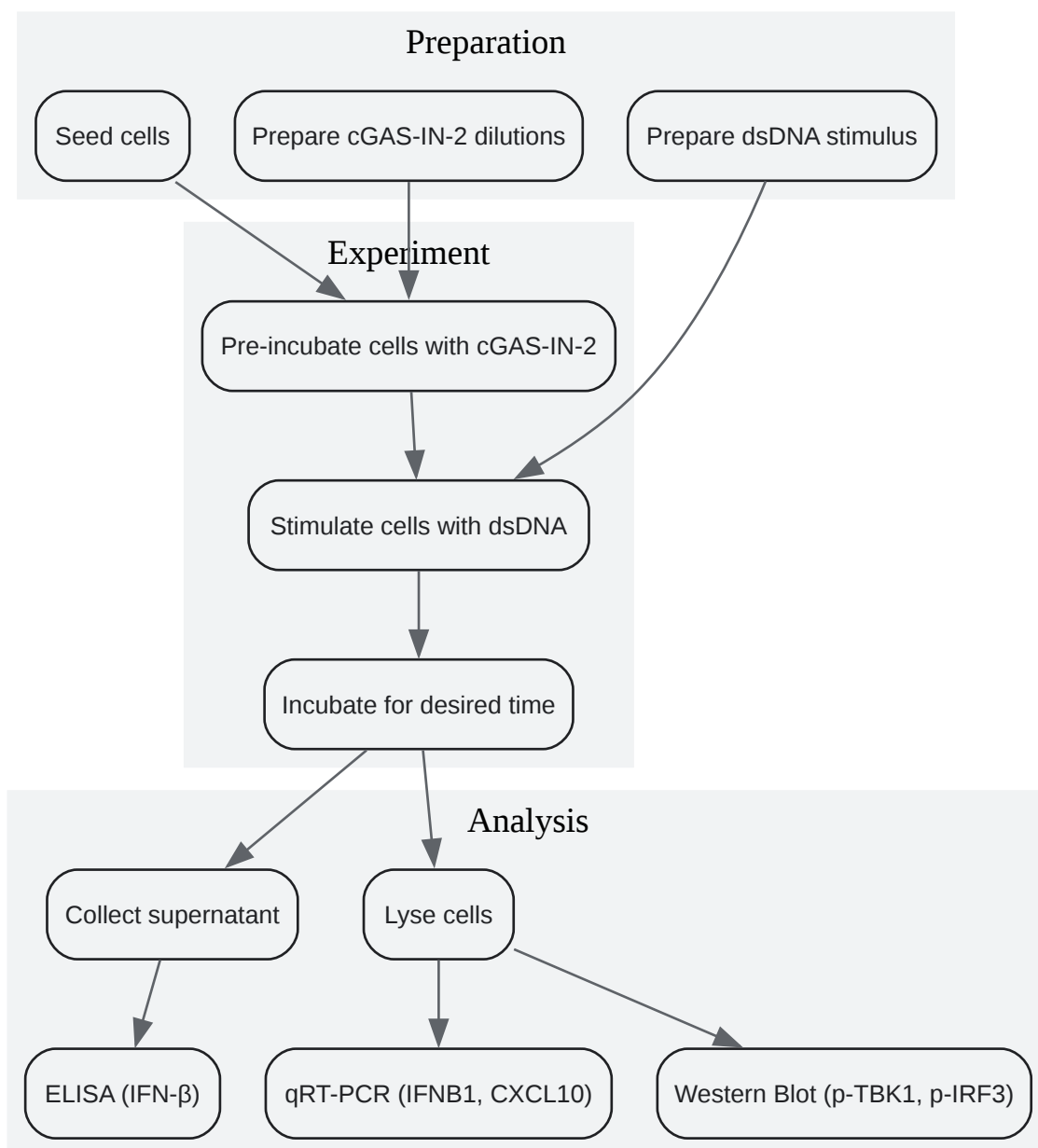
Parameter	Value	Species	Reference
IC50 (h-cGAS)	0.01512 $\mu$ M	Human	
Recommended Storage	-80°C (6 months), -20°C (1 month, protected from light)	N/A	

Note: The cytotoxicity of **cGAS-IN-2** should be determined empirically for each cell line used. A representative table for cytotoxicity data is provided below. Researchers should perform their own dose-response experiments to establish the optimal non-toxic working concentration.

Cell Line	Assay	Incubation Time	CC50 / LD50
Example: THP-1	MTT Assay	24 hours	Data to be determined
Example: HEK293T	LDH Assay	48 hours	Data to be determined

## Signaling Pathway and Experimental Workflow

To effectively utilize **cGAS-IN-2**, it is essential to understand its place within the cGAS-STING signaling cascade and the general workflow for its application in cell culture experiments.



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